

# 3-Fluoro-DL-valine GHS hazard classification

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## Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6

Cat. No.: S752006

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## GHS Hazard Classification Summary

The following table summarizes the identified hazard information for **3-Fluoro-DL-valine** (CAS No. 43163-94-6):

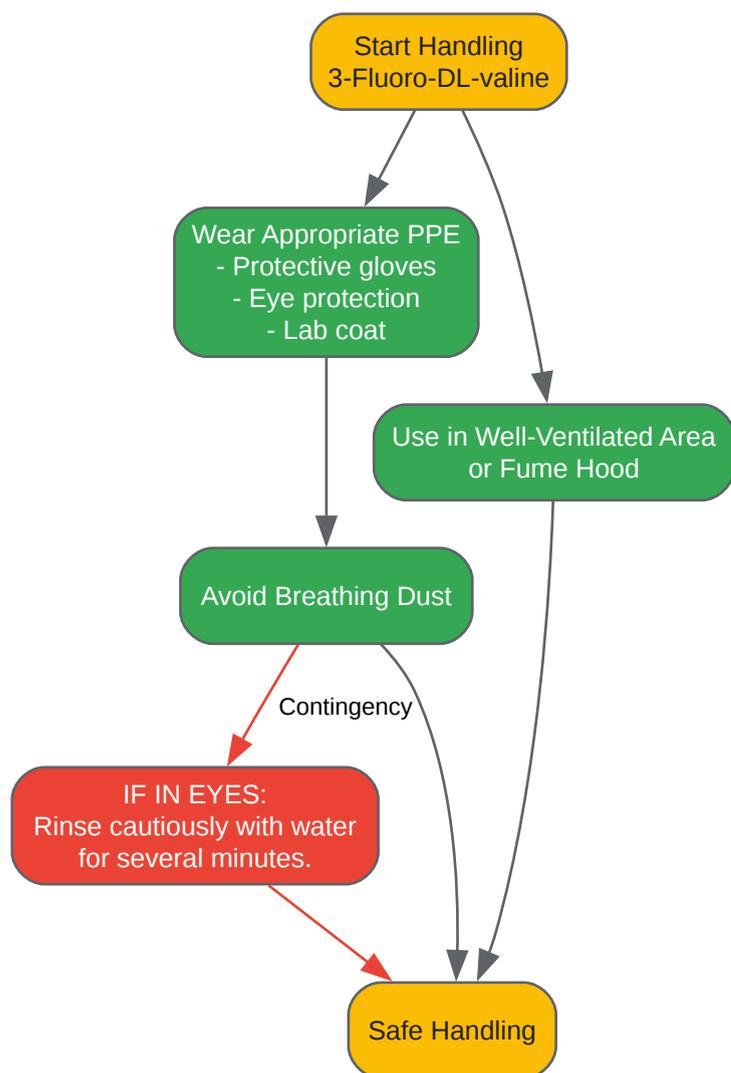
Category	Classification/Statement
<b>GHS Hazard Statements</b>	<b>H315:</b> Causes skin irritation [1] [2] [3] <b>H319:</b> Causes serious eye irritation [1] [2] [3] <b>H335:</b> May cause respiratory irritation [1] [2] [3]
<b>Precautionary Statements</b>	<b>P261:</b> Avoid breathing dust/fume/gas/mist/vapors/spray [2] [3] <b>P280:</b> Wear protective gloves/protective clothing/eye protection/face protection [2] [3] <b>P305+P351+P338:</b> IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing [1] [2]
<b>Hazard Class</b>	<b>IRRITANT</b> [1]

## Storage and Handling Guidance

- **Storage:** Store at ambient temperatures or between 2-8°C [1] [2] [3].
- **Appearance:** White crystalline solid [1].
- **Regulatory Information:** This substance is not listed on the U.S. TSCA Inventory [2] [3].

## Recommended Safety Workflow

The diagram below outlines a basic safety workflow for handling this compound based on the GHS precautionary statements.



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Basic safety workflow for handling **3-Fluoro-DL-valine** in the lab.

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## References

1. - 3 - FLUORO - DL | 43163-94-6 VALINE [chemicalbook.com]
2. 3-Fluoro-DL-valine, 94%, Thermo Scientific Chemicals [fishersci.ca]
3. 3-Fluoro-DL-valine, 94%, Thermo Scientific Chemicals 25 mg [fishersci.at]

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